

Solubility Profile of 3-Aminoadamantan-1-ol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-aminoadamantan-1-ol

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Executive Summary

3-Aminoadamantan-1-ol is a key intermediate in the synthesis of various pharmaceutical compounds, most notably the dipeptidyl peptidase-4 (DPP-4) inhibitor, Vildagliptin, used in the management of type 2 diabetes.[1][2] A thorough understanding of its solubility in different organic solvents is crucial for optimizing reaction conditions, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **3-aminoadamantan-1-ol**, presenting available quantitative data, detailing experimental protocols for solubility determination, and illustrating the experimental workflow.

Introduction

The molecular structure of **3-aminoadamantan-1-ol**, featuring a rigid, bulky adamantane cage functionalized with both a polar amino group and a hydroxyl group, imparts a unique solubility profile. This bifunctional nature allows for interactions with a range of solvents, yet the nonpolar adamantane backbone plays a significant role in its overall solubility characteristics. Generally, it is described as being soluble in organic solvents while being insoluble in water.[2][3] More specifically, it has been characterized as slightly soluble in dimethyl sulfoxide (DMSO) and methanol.[2]

Quantitative Solubility Data

A key study by Li et al. (2016) systematically measured the mole fraction solubility of **3-aminoadamantan-1-ol** in several pure organic solvents at various temperatures using the gravimetric method. The data from this study is summarized in the tables below for easy comparison.

Table 1: Mole Fraction Solubility (x) of 3-Aminoadamantan-1-ol in Various Solvents at Different Temperatures (K)

Temperature (K)	Methanol	Ethanol	n-Propanol	n-Butanol	Tetrahydrofuran (THF)
278.15	0.00582	0.00281	0.00161	0.00115	0.00078
283.15	0.00693	0.00339	0.00195	0.00140	0.00095
288.15	0.00824	0.00409	0.00236	0.00170	0.00116
293.15	0.00979	0.00493	0.00286	0.00207	0.00142
298.15	0.01162	0.00593	0.00346	0.00252	0.00173
303.15	0.01378	0.00714	0.00419	0.00307	0.00211
308.15	0.01633	0.00858	0.00508	0.00374	0.00258
313.15	0.01934	0.01031	0.00615	0.00456	0.00317
318.15	0.02288	0.01237	0.00744	0.00555	0.00388
323.15	0.02704	0.01481	0.00899	0.00675	0.00475
328.15	0.03193	0.01771	0.01085	0.00821	0.00583

Data extracted from Li, H., Yang, W., Hao, J., & Guo, Q. (2016). Experimental measurement and thermodynamic models for solid–liquid equilibrium of 3-amino-1-adamantanol in different pure solvents and in (H₂O+ethanol) binary solvent mixtures. *Journal of Molecular Liquids*, 215, 181-187.

Experimental Protocols

The quantitative data presented above was determined using the gravimetric method, a reliable and widely used technique for measuring the solubility of solid compounds in liquids.

Gravimetric Method for Solubility Determination

Objective: To determine the equilibrium solubility of **3-aminoadamantan-1-ol** in a given solvent at a specific temperature.

Apparatus:

- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Analytical balance (readability ± 0.1 mg)
- Syringe with a filter (e.g., $0.45\ \mu\text{m}$ pore size)
- Drying oven

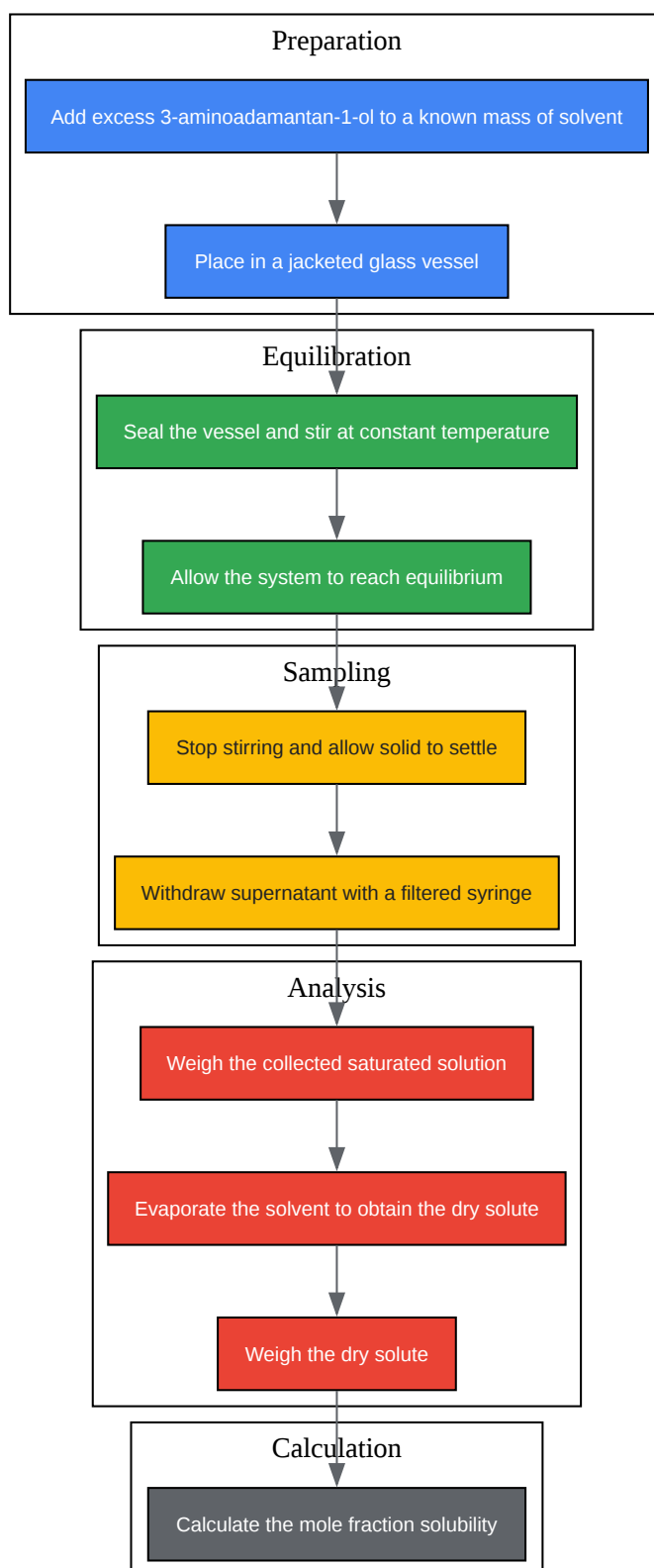
Procedure:

- **Preparation of Saturated Solution:** An excess amount of solid **3-aminoadamantan-1-ol** is added to a known mass of the selected organic solvent in the jacketed glass vessel.
- **Equilibration:** The vessel is sealed to prevent solvent evaporation, and the mixture is continuously stirred at a constant temperature, maintained by the thermostatic water bath. The system is allowed to equilibrate for a sufficient period (typically several hours) to ensure that the solution is saturated.
- **Sampling:** After equilibration, the stirring is stopped, and the solid is allowed to settle. A sample of the clear supernatant is withdrawn using a pre-weighed syringe fitted with a filter to remove any undissolved solid particles.
- **Gravimetric Analysis:** The weight of the syringe containing the saturated solution is recorded. The solution is then transferred to a pre-weighed container, and the empty syringe is re-weighed to determine the exact mass of the withdrawn solution.

- Solvent Evaporation: The solvent in the container is evaporated under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of the solute) until a constant weight of the dried solute is achieved.
- Calculation: The mass of the dissolved **3-aminoadamantan-1-ol** and the mass of the solvent in the sample are calculated. The solubility is then expressed as a mole fraction or in other units such as grams per 100 g of solvent.

Visualization of Experimental Workflow

The logical flow of the gravimetric method for determining the solubility of **3-aminoadamantan-1-ol** can be visualized as follows:



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